

Matlystatin F: Application Notes and Protocols for Studying Collagen Degradation

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Compound of Interest

Compound Name: *Matlystatin F*

Cat. No.: *B15579574*

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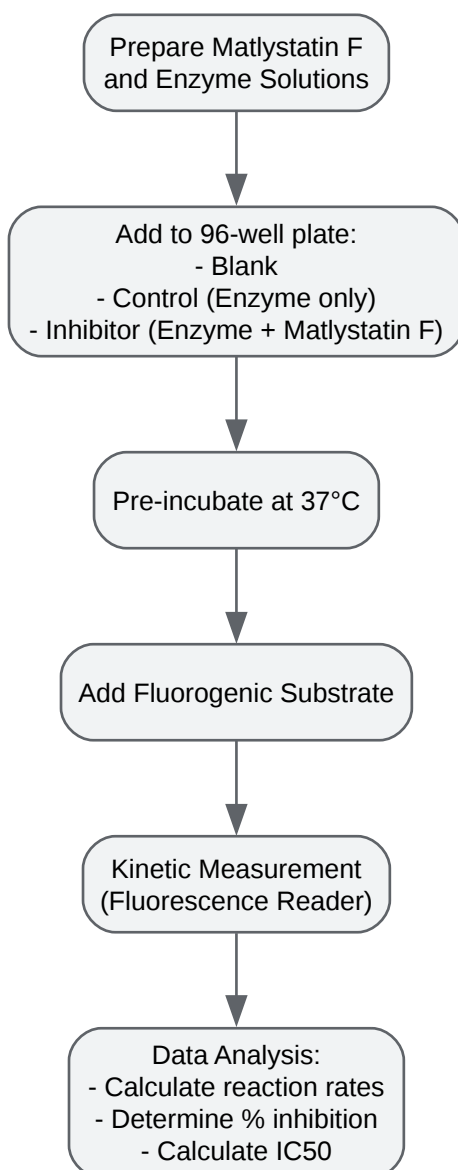
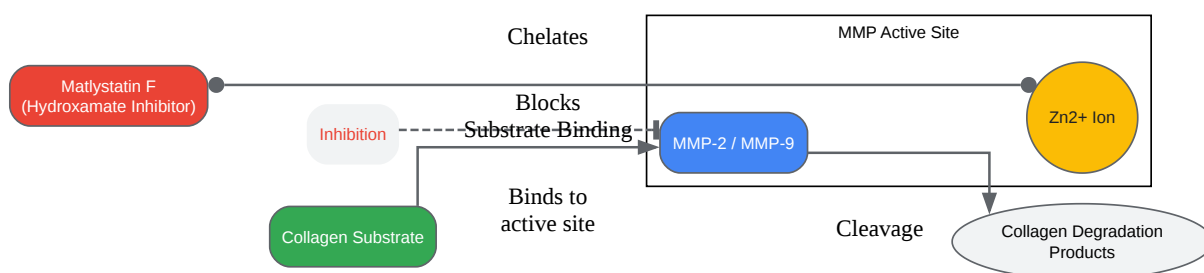
Introduction

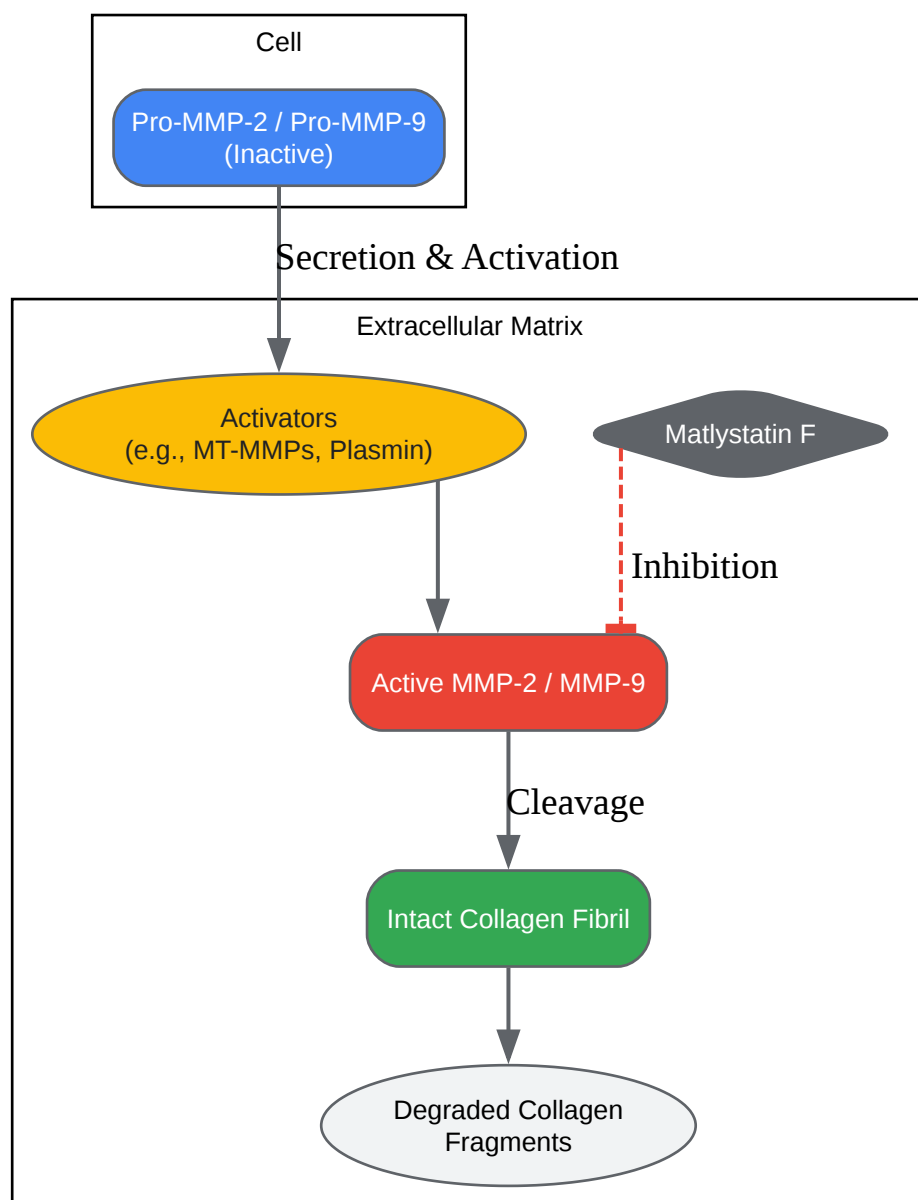
Matlystatin F is a member of the **matlystatin** family of matrix metalloproteinase (MMP) inhibitors isolated from the bacterium *Actinomadura atramentaria*.^{[1][2]} Matlystatins are potent inhibitors of type IV collagenases, specifically MMP-2 (Gelatinase A) and MMP-9 (Gelatinase B), which play crucial roles in the degradation of extracellular matrix (ECM) components, including collagen.^{[3][4][5]} The inhibitory activity of **Matlystatin F** and its congeners is attributed to a hydroxamic acid moiety that chelates the catalytic zinc ion within the active site of these enzymes.^{[2][6]} This document provides detailed application notes and experimental protocols for the use of **Matlystatin F** in studying collagen degradation.

Mechanism of Action

Matlystatin F functions as a competitive inhibitor of MMPs. The hydroxamate group (-CONHOH) in its structure mimics a peptide bond and binds to the zinc (Zn²⁺) ion in the catalytic domain of the MMP, rendering the enzyme inactive. By inhibiting MMP-2 and MMP-9, **Matlystatin F** can effectively block the breakdown of type IV and other collagens, making it a

valuable tool for research in areas such as cancer metastasis, arthritis, and other diseases where excessive collagen degradation is a hallmark.[3][7][8]





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